

# Personal protective equipment for handling 3,4-Difluorobenzophenone

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## Compound of Interest

Compound Name: 3,4-Difluorobenzophenone

Cat. No.: B1332399

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## Essential Safety and Handling Guide for 3,4-Difluorobenzophenone

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3,4-Difluorobenzophenone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper environmental stewardship.

## Hazard Identification and Safety Data

**3,4-Difluorobenzophenone** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Quantitative Data Summary:

Property	Value	Source
CAS Number	85118-07-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>8</sub> F <sub>2</sub> O	<a href="#">[3]</a>
Molecular Weight	218.20 g/mol	<a href="#">[3]</a>
Appearance	White to light yellow to light orange powder/crystal	<a href="#">[3]</a>
Melting Point	53-57 °C	<a href="#">[3]</a>
Purity	≥ 98% (GC)	<a href="#">[3]</a>
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)	

#### Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against chemical exposure.[\[4\]](#)[\[5\]](#) The following PPE is mandatory when handling **3,4-Difluorobenzophenone**:

- Eye and Face Protection: Chemical safety goggles or a face shield must be worn.[\[1\]](#)
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Always inspect gloves for tears or holes before use and replace them immediately if compromised.

- Lab Coat: A flame-resistant lab coat should be worn to protect from splashes and spills.
- Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: Handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust particles. If ventilation is inadequate, a NIOSH-approved respirator for dusts should be used.[\[1\]](#)

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and preventing accidents.

### Pre-Handling:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3,4-Difluorobenzophenone**.
- Prepare Work Area: Ensure the chemical fume hood is functioning correctly. Cover the work surface with disposable bench paper.
- Assemble Materials: Gather all necessary equipment, including spatulas, weighing paper, and labeled containers, within the fume hood to avoid unnecessary movement of the chemical.

### Handling:

- Don PPE: Put on all required personal protective equipment.
- Weighing:
  - Perform all weighing operations within the chemical fume hood.
  - To minimize dust generation, do not pour the powder directly from the bottle. Use a clean spatula to transfer small amounts.
  - Keep the container closed when not in use.

- Transferring: When transferring the chemical, do so carefully to avoid creating dust. If transferring to a solution, add the powder slowly to the solvent.
- Post-Handling:
  - Clean all equipment and the work area thoroughly after use. Wet cleaning methods or a HEPA vacuum are recommended for any spilled powder.
  - Decontaminate the exterior of all containers before removing them from the fume hood.
  - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.

## Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

### Waste Segregation and Collection:

- Solid Waste: All solid **3,4-Difluorobenzophenone** waste, including contaminated weighing paper and disposable lab materials, must be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing **3,4-Difluorobenzophenone** should be collected in a separate, labeled hazardous waste container for liquids. Do not mix with incompatible waste streams.
- Empty Containers:
  - Triple rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
  - Collect all rinsate as liquid hazardous waste.
  - After rinsing and allowing the container to dry in a well-ventilated area (like the back of a fume hood), deface the original label.
  - The cleaned container can then be disposed of according to your institution's guidelines for regular laboratory glass or plastic waste.

**Disposal Method:**

- All hazardous waste containing **3,4-Difluorobenzophenone** should be disposed of through an approved waste disposal plant, typically via incineration in a licensed facility.[\[1\]](#) Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

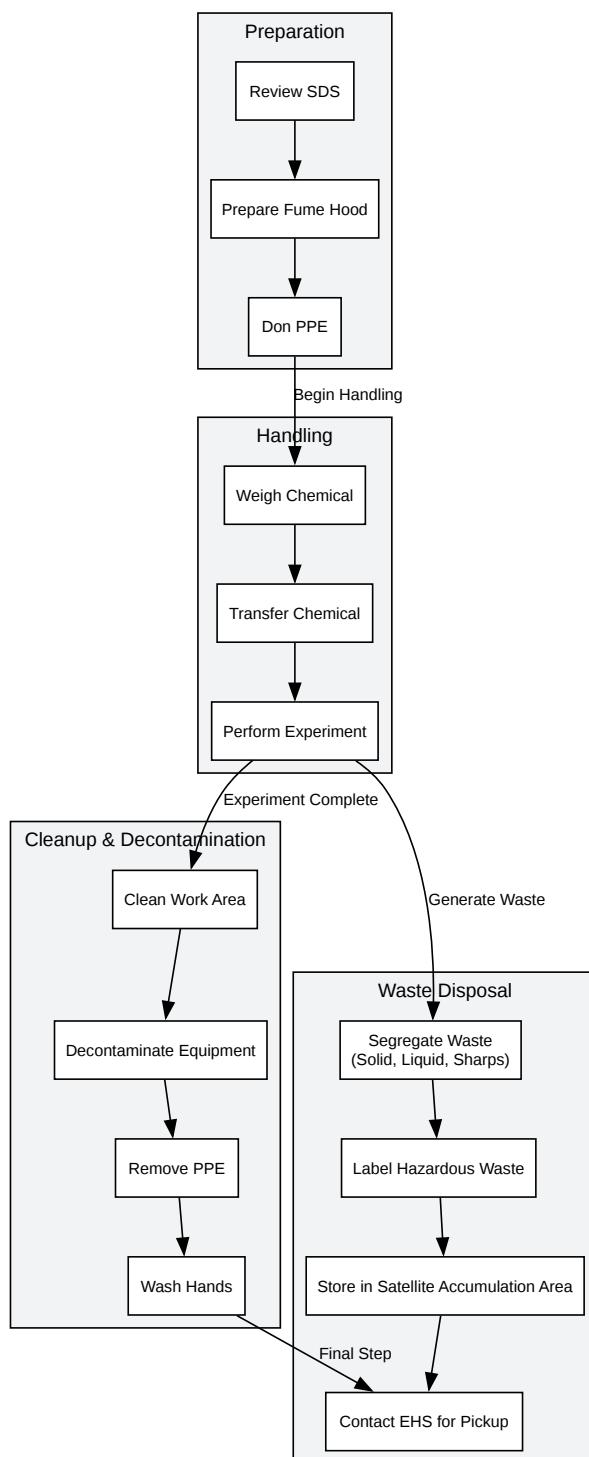
## Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If the person is not breathing, provide artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)
- Spills:
  - Minor Spills: For small spills within a fume hood, use dry clean-up procedures to avoid generating dust. Carefully sweep or vacuum the material and place it in a sealed, labeled container for disposal.
  - Major Spills: For larger spills or spills outside of a fume hood, evacuate the area and alert your institution's EHS office immediately.

## Visual Workflow for Handling and Disposal

## Workflow for Handling and Disposal of 3,4-Difluorobenzophenone

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **3,4-Difluorobenzophenone**.

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